

A Technical Guide to the Physical Properties of Silacyclopentane

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Compound of Interest

Compound Name: Silacyclopentane

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This technical guide provides a comprehensive overview of the known physical properties of **silacyclopentane**. Due to the limited availability of experimental data for the unsubstituted parent compound, this guide also includes data for related derivatives to provide a comparative context. Detailed experimental protocols for determining these properties are also outlined.

Core Physical Properties

Silacyclopentane, a heterocyclic organic compound with the chemical formula C_4H_8Si , is the silicon analogue of cyclopentane.^[1] Its physical properties are of interest in various fields of chemical research. While extensive experimental data for the parent compound is not readily available in the public domain, computed properties provide valuable estimates.

Quantitative Data Summary

The following table summarizes the available quantitative data for **silacyclopentane** and some of its derivatives. It is important to note that most of the data for the unsubstituted **silacyclopentane** are computed, unless stated otherwise.

Property	Silacyclopentane (C ₄ H ₈ Si)	1,1-dichloro-silacyclopentane	N-n-BUTYL-AZA-2,2-DIMETHOXYSI LACYCLOPENTANE	N-METHYL-AZA-2,2,4-TRIMETHYLSI LACYCLOPENTANE
Molecular Formula	C ₄ H ₈ Si	C ₄ H ₆ Cl ₂ Si	C ₁₀ H ₂₃ NO ₂ Si	C ₇ H ₁₇ NSi
Molecular Weight	84.19 g/mol (Computed)	153.10 g/mol	217.38 g/mol	143.30 g/mol [2]
Boiling Point	Data not available	Data not available	63-71 °C / 3 mmHg[3]	137 °C / 760 mmHg[2]
Melting Point	Data not available	Data not available	Data not available	Data not available
Density	Data not available	Data not available	0.941 g/mL[3]	0.813 g/mL[2]
Refractive Index (n _D)	Data not available	Data not available	1.438 @ 20°C[3]	1.4308 @ 20°C[2]

Spectroscopic Data

Spectroscopic methods are essential for the structural elucidation and characterization of **silacyclopentane** and its derivatives.

- Mass Spectrometry (MS): The mass spectrum of 1,1-dichloro-**silacyclopentane** is available in the NIST WebBook.[4] For the parent **silacyclopentane**, mass spectral data for a deuterated analog, **silacyclopentane-1,1-d₂**, is also available.[5] The fragmentation patterns in mass spectrometry provide valuable information about the molecular structure.
- Infrared (IR) and Raman Spectroscopy: The infrared and Raman spectra of 1-bromo-1-**silacyclopentane** and 1-fluoro-1-**silacyclopentane** have been studied in detail.[6][7] These studies indicate that the five-membered ring exists in a twisted conformation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific NMR data for unsubstituted silacyclcyclopentane was not found in the search results, ^1H and ^{13}C NMR are standard techniques for characterizing such compounds. For comparison, ^1H -NMR data for N-n-butyl-aza-2,2-dimethoxysilacyclcyclopentane has been reported.[\[8\]](#)

Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties discussed above.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method 1: Distillation This method is suitable for determining the boiling point of a pure liquid or for separating components of a liquid mixture.[\[9\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - The liquid sample is placed in the distillation flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to its boiling point.
 - The temperature is recorded when the vapor temperature is constant and condensation is occurring in the condenser.[\[9\]](#)

Method 2: Thiele Tube Method This micro method is suitable for small sample volumes.[\[10\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube, sample tube, heating oil.
- Procedure:

- A small amount of the liquid is placed in a sample tube.
- A capillary tube, sealed at one end, is inverted and placed in the sample tube.
- The sample tube is attached to a thermometer and placed in a Thiele tube filled with heating oil.
- The Thiele tube is gently heated.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

Method 1: Gravimetric Method This is a straightforward method for determining the density of a liquid.[\[13\]](#)[\[14\]](#)

- Apparatus: A calibrated volumetric flask, an analytical balance.
- Procedure:
 - The mass of the empty, clean, and dry volumetric flask is accurately measured.
 - The flask is filled to the calibration mark with the liquid sample.
 - The mass of the filled flask is measured.
 - The density is calculated by dividing the mass of the liquid (mass of filled flask - mass of empty flask) by the volume of the flask.[\[13\]](#)[\[14\]](#)

Method 2: Buoyancy Method (Archimedes' Principle) This method uses the buoyant force on an object immersed in the liquid.[\[15\]](#)

- Apparatus: A sinker of known volume, analytical balance.

- Procedure:
 - The mass of the sinker is measured in air.
 - The mass of the sinker is then measured while it is fully submerged in the liquid sample.
 - The density of the liquid is calculated from the difference in the two mass measurements and the known volume of the sinker.[\[15\]](#)

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material.

Method: Refractometry A refractometer is used to measure the refractive index.[\[16\]](#)[\[17\]](#)

- Apparatus: Abbe refractometer or a digital refractometer.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed and the instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.
 - The temperature at which the measurement is made should be recorded as the refractive index is temperature-dependent.[\[16\]](#)[\[17\]](#)

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy NMR spectroscopy provides detailed information about the structure of a molecule.[\[18\]](#)[\[19\]](#)

- Sample Preparation: A small amount of the sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3).

- **Data Acquisition:** The sample tube is placed in the NMR spectrometer, and the magnetic field is "shimmed" to achieve homogeneity. A radiofrequency pulse is applied, and the resulting free induction decay (FID) is recorded. A Fourier transform is then applied to the FID to obtain the NMR spectrum.[\[19\]](#)[\[20\]](#)

Infrared (IR) Spectroscopy IR spectroscopy is used to identify functional groups in a molecule.
[\[21\]](#)[\[22\]](#)

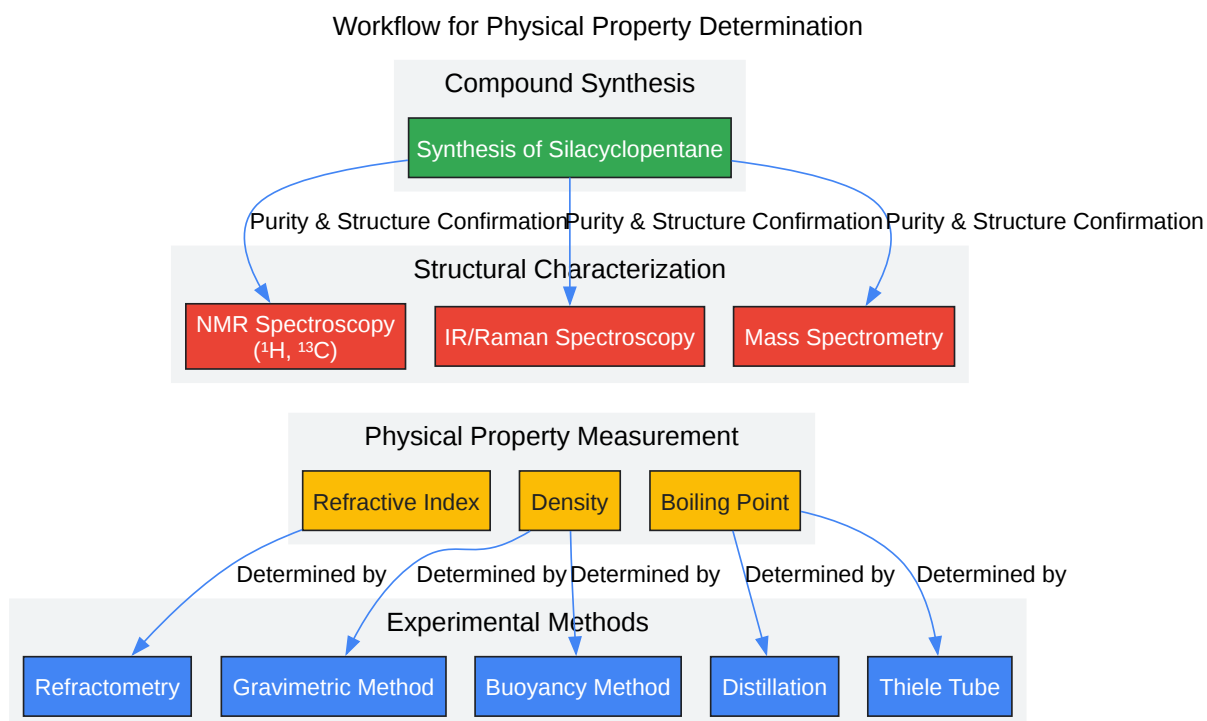
- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The salt plates with the sample are placed in the sample holder of the IR spectrometer. An infrared beam is passed through the sample, and the absorbance of radiation at different wavenumbers is measured to generate the IR spectrum.[\[23\]](#)[\[24\]](#)

Mass Spectrometry (MS) Mass spectrometry determines the mass-to-charge ratio of ions and is used to determine the molecular weight and elemental composition of a compound.[\[25\]](#)[\[26\]](#)

- **Sample Introduction and Ionization:** A small amount of the sample is introduced into the mass spectrometer and ionized, typically by electron impact (EI) for volatile compounds.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a magnetic sector or a quadrupole).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions versus their mass-to-charge ratio.[\[26\]](#)[\[27\]](#)

Logical Relationships

The determination of the physical properties of a chemical compound like **silacyclopentane** follows a logical workflow. The identity and purity of the synthesized compound are first confirmed using spectroscopic methods. Subsequently, its fundamental physical constants are determined through various experimental techniques.



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Caption: Workflow for the determination of physical properties of **silacyclopentane**.

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